

3,7-Dimethyl-1-octen-3-ol chemical and physical properties

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octen-3-ol

Cat. No.: B092404

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An In-depth Technical Guide to **3,7-Dimethyl-1-octen-3-ol**: Properties, Synthesis, and Analytical Methodologies

Introduction

3,7-Dimethyl-1-octen-3-ol, also known by its synonym 6,7-Dihydrolinalool, is a tertiary alcohol that plays a significant role in the fragrance and chemical synthesis industries.^{[1][2]} Its unique molecular structure, featuring both a hydroxyl group and a terminal double bond, imparts characteristic chemical reactivity and physical properties. This guide provides a comprehensive overview of **3,7-Dimethyl-1-octen-3-ol**, with a focus on its chemical and physical characteristics, synthesis, and analytical protocols relevant to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **3,7-Dimethyl-1-octen-3-ol** are summarized below. These properties are crucial for its handling, application, and analysis.

Structural and Molecular Information

- IUPAC Name: 3,7-dimethyloct-1-en-3-ol^{[2][3]}
- Synonyms: 6,7-Dihydrolinalool^{[1][2]}
- CAS Number: 18479-49-7^{[1][2][3]}

- Molecular Formula: C₁₀H₂₀O[1][2][3]
- Molecular Weight: 156.27 g/mol [1][2]
- Chemical Class: Tertiary Alcohol[4]

The structure of **3,7-Dimethyl-1-octen-3-ol** features a chiral center at the C3 carbon, indicating the potential for enantiomeric forms.

Caption: Chemical structure of **3,7-Dimethyl-1-octen-3-ol**.

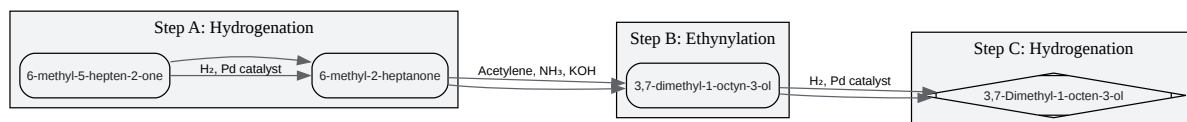
Tabulated Physical Properties

Property	Value	Source(s)
Boiling Point	62 °C at 8.3 mmHg 89-91 °C at 15 Torr	[5] [6]
Density	0.85 g/mL	[5]
Refractive Index	1.452	[5][6]
Flash Point	63.3 - 69 °C	[5][6]
Vapor Pressure	25 Pa at 20 °C 0.212 mmHg at 25 °C	[5] [6]
Water Solubility	0.08 g/L (predicted)	[4]
Solubility	Soluble in ethanol and most non-volatile oils	[7]

Synthesis and Reactivity

Industrial Synthesis

A known industrial synthesis pathway for **3,7-Dimethyl-1-octen-3-ol** involves a multi-step process.[8] This process is significant as it provides a route to a key intermediate for the synthesis of other valuable compounds, including isophytol and Vitamin E.[8]



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Caption: Industrial synthesis pathway for **3,7-Dimethyl-1-octen-3-ol**.

Chemical Reactivity

As a tertiary alcohol, the hydroxyl group of **3,7-Dimethyl-1-octen-3-ol** is resistant to oxidation under mild conditions. However, the presence of the terminal alkene group allows for a range of addition reactions, such as hydrogenation, halogenation, and hydrohalogenation. The stability of the molecule is generally good under standard conditions, though it may be sensitive to strong acids and oxidizing agents.^[9]

Applications

Fragrance Industry

The primary application of **3,7-Dimethyl-1-octen-3-ol** is as a fragrance ingredient, valued for its fresh, floral, and slightly citrusy aroma.^[2]

Chemical Synthesis

In the context of drug development and fine chemical synthesis, **3,7-Dimethyl-1-octen-3-ol** serves as a valuable chiral building block. Its use as a starting material for the synthesis of isophytol and Vitamin E highlights its importance in the production of complex, biologically active molecules.^[8] The presence of multiple functional groups allows for a variety of chemical transformations, making it a versatile intermediate.

Analytical Methodologies

Accurate characterization of **3,7-Dimethyl-1-octen-3-ol** is essential for quality control and research purposes. Gas chromatography-mass spectrometry (GC-MS) is a primary technique

for its identification and quantification.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

This protocol provides a general framework for the analysis of **3,7-Dimethyl-1-octen-3-ol**. Instrument conditions may require optimization based on the specific equipment and sample matrix.

1. Sample Preparation:

- Dilute the sample in a suitable solvent (e.g., hexane or dichloromethane) to a concentration of approximately 100-1000 µg/mL.
- If necessary, perform a derivatization step (e.g., silylation) to improve chromatographic performance, although this is not always required for this compound.

2. GC-MS Instrument Conditions:

- GC Column: A non-polar or semi-polar capillary column (e.g., DB-5ms, HP-5ms) is typically used. Dimensions of 30 m x 0.25 mm x 0.25 µm are common.
- Injector: Split/splitless injector, with a split ratio of 50:1.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Interface Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Mass Range: m/z 40-400.
- Ionization Mode: Electron Ionization (EI) at 70 eV.

3. Data Analysis:

- The retention time of the analyte is used for identification, with Kovats retention indices of approximately 1118-1124 on a standard non-polar column.[\[2\]](#)[\[10\]](#)
- The mass spectrum is used for confirmation by comparing it to a reference library (e.g., NIST).

```
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Sample -> Preparation; Preparation -> Injection; Injection ->  
Separation; Separation -> Ionization; Ionization -> Detection;  
Detection -> Data; Data -> Result; }
```

Caption: A typical workflow for GC-MS analysis.

Safety and Handling

While specific toxicological data for **3,7-Dimethyl-1-octen-3-ol** is not extensively detailed in publicly available literature, general precautions for handling laboratory chemicals should be observed. This includes working in a well-ventilated area, using personal protective equipment (gloves, safety glasses), and avoiding inhalation, ingestion, and skin contact. For related compounds, such as 3,7-dimethyloctan-1-ol, skin and eye irritation are noted hazards.^[7]

Conclusion

3,7-Dimethyl-1-octen-3-ol is a versatile chemical with established applications in the fragrance industry and significant potential as a synthetic intermediate in pharmaceutical and fine chemical research. A thorough understanding of its chemical and physical properties, as outlined in this guide, is fundamental for its effective and safe utilization. The analytical methods described provide a basis for the quality control and characterization of this compound in a research and development setting.

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